

Withaphysalin C: A Comprehensive Technical Dossier on its Chemical Classification and Biological Significance

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Compound of Interest

Compound Name: Withaphysalin C

Cat. No.: B3427222

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Abstract

Withaphysalin C, a naturally occurring steroidal lactone, has garnered significant attention within the scientific community for its potent anti-inflammatory properties. This technical guide provides an in-depth analysis of its chemical classification, physicochemical properties, and the experimental methodologies employed for its characterization. Furthermore, this document elucidates its mechanism of action through the modulation of the NF- κ B signaling pathway and details its biosynthetic origins. All quantitative data are presented in standardized tables for clarity and comparative analysis, while key biological and experimental workflows are visualized using Graphviz diagrams to facilitate a deeper understanding of its molecular interactions and laboratory procedures.

Chemical Classification and Structure

Withaphysalin C is categorized as a withanolide, a group of C28 steroidal lactones built on an ergostane skeleton. Specifically, it is classified as a 13,14-seco-steroid, indicating the cleavage of the bond between carbons 13 and 14 of the steroidal nucleus[1][2]. This structural feature is a hallmark of the withaphysalin subgroup of withanolides. These compounds are primarily isolated from plants of the genus *Physalis*, with *Physalis minima* being a notable source of **Withaphysalin C**. The molecular formula for **Withaphysalin C** is C₂₈H₃₆O₇.

Physicochemical and Spectroscopic Data

The structural elucidation of **Withaphysalin C** has been achieved through a combination of spectroscopic techniques. The data presented below has been compiled from various analytical experiments.

Table 1: Physicochemical Properties of **Withaphysalin C**

Property	Value
Molecular Formula	C28H36O7
Molecular Weight	484.58 g/mol
Appearance	White amorphous powder

Table 2: Spectroscopic Data for **Withaphysalin C**

Spectroscopic Technique	Key Observations / Data
¹ H-NMR	Data not available in a consolidated table.
¹³ C-NMR	Data not available in a consolidated table.
Mass Spectrometry (MS)	[M+H] ⁺ ion peak observed. Fragmentation patterns are characteristic of the withanolide skeleton.
Infrared (IR) Spectroscopy	Absorption bands indicating the presence of hydroxyl (-OH), γ-lactone, and ketone (C=O) functional groups.
X-ray Crystallography	Used for the definitive determination of the three-dimensional structure and absolute stereochemistry.

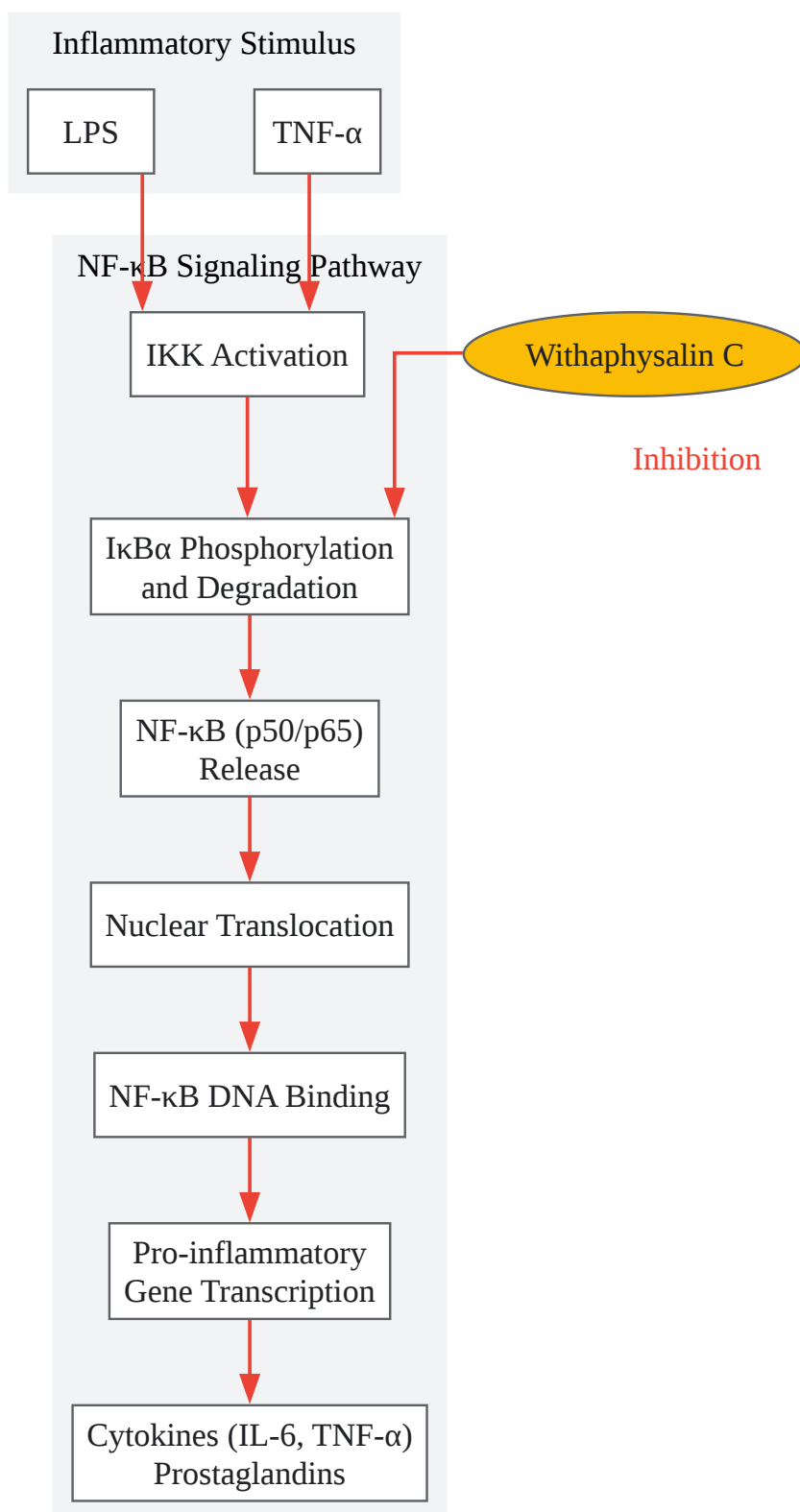
Experimental Protocols

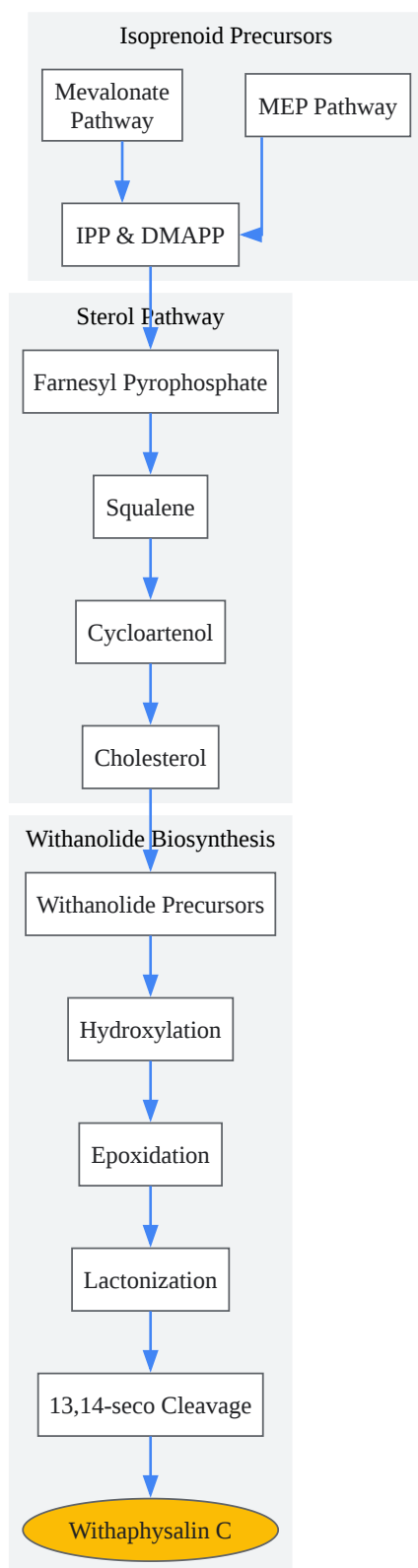
The isolation and structural characterization of **Withaphysalin C** involve a series of meticulous experimental procedures.

Isolation and Purification of Withaphysalin C

The general workflow for isolating **Withaphysalin C** from its natural source, *Physalis minima*, is outlined below.







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References

- 1. scivisionpub.com [scivisionpub.com]
- 2. ucl.ac.uk [ucl.ac.uk]
- To cite this document: BenchChem. [Withaphysalin C: A Comprehensive Technical Dossier on its Chemical Classification and Biological Significance]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3427222#chemical-classification-of-withaphysalin-c>]

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